Technical Guide: 2-Bromo-4-methylbenzohydrazide

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*2-Bromo-4-methylbenzohydrazide*	
CAS No.:	*1022059-55-7*	
Cat. No.:	*B1306804*	Get Quote

CAS Number: 1022059-55-7 Synonyms: 2-Bromo-4-methylbenzoic acid hydrazide; 4-Methyl-2-bromobenzohydrazide

Part 1: Executive Summary

2-Bromo-4-methylbenzohydrazide is a halogenated aromatic hydrazide serving as a critical scaffold in the synthesis of bioactive heterocycles. Its structural uniqueness lies in the ortho-bromo substituent, which provides steric influence and a handle for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the hydrazide moiety acts as a versatile nucleophile for cyclization reactions. This compound is primarily utilized in drug discovery to generate 1,3,4-oxadiazoles, 1,2,4-triazoles, and Schiff base ligands with potential antimicrobial and anticancer profiles.

Part 2: Chemical Identity & Properties[1][2][3][4][5]

Physicochemical Profile

© 2026 BenchChem. All rights reserved.

Property	Specification
Molecular Formula	$C_8H_9BrN_2O$
Molecular Weight	229.08 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol (hot); Sparingly soluble in water
Melting Point	Predicted range:[1][2][3][4][5][6][7] 145–155 °C (Dependent on purity/polymorph)
Key Functional Groups	Primary amine ($-NH_2$), Amide (-CONH-), Aryl Bromide (Ar-Br)

Structural Characterization (Expected Signals)

To validate the identity of the synthesized compound, researchers should verify the following spectral signatures:

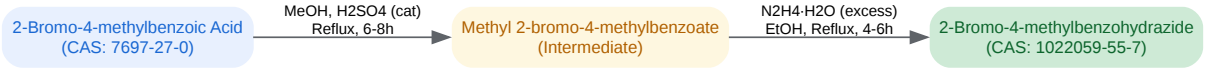
- ^1H NMR (DMSO-d_6):
  - δ 9.0–9.5 ppm (s, 1H): Amide -NH (Exchangeable with D_2O).
  - δ 4.0–4.5 ppm (s, 2H): Hydrazide $-NH_2$ (Broad, exchangeable).
  - δ 2.35 ppm (s, 3H): Aryl methyl group ($-CH_3$).
  - Aromatic Region: Distinct splitting pattern for 1,2,4-substitution (d, s, d).
- IR Spectroscopy:
  - 3200–3300 cm^{-1}: N-H stretching (doublet for primary amine).
  - 1650–1680 cm^{-1}: C=O stretching (Amide I band).

Part 3: Synthesis & Production Protocol

© 2026 BenchChem. All rights reserved.

The synthesis of **2-Bromo-4-methylbenzohydrazide** typically proceeds via the hydrazinolysis of its corresponding methyl ester. This two-step workflow ensures high purity by avoiding the formation of diacylhydrazines.

Workflow Visualization



Click to download full resolution via product page

Caption: Two-step synthetic pathway from the carboxylic acid precursor to the target hydrazide.

Detailed Methodology

Step 1: Esterification (Precursor Preparation)[6]

- Charge: Dissolve 2-bromo-4-methylbenzoic acid (1.0 eq) in anhydrous Methanol (10–15 volumes).
- Catalyst: Add concentrated H_2SO_4 (0.1 eq) dropwise.
- Reaction: Reflux at 65°C for 6–8 hours. Monitor by TLC (System: Hexane/EtOAc 4:1) until the acid spot disappears.
- Workup: Concentrate solvent, neutralize with $NaHCO_3$, and extract with Ethyl Acetate. Dry over Na_2SO_4 and concentrate to yield the methyl ester oil.

Step 2: Hydrazinolysis (Target Synthesis)

- Solvent System: Dissolve the methyl ester (1.0 eq) in Ethanol (10 volumes).
- Reagent Addition: Add Hydrazine Hydrate (80% or 99%, 3.0–5.0 eq) slowly. Note: Excess hydrazine prevents dimer formation.
- Reflux: Heat to reflux (78°C) for 4–6 hours.
- Crystallization: Cool the mixture to 0–5°C. The hydrazide typically precipitates as a solid.

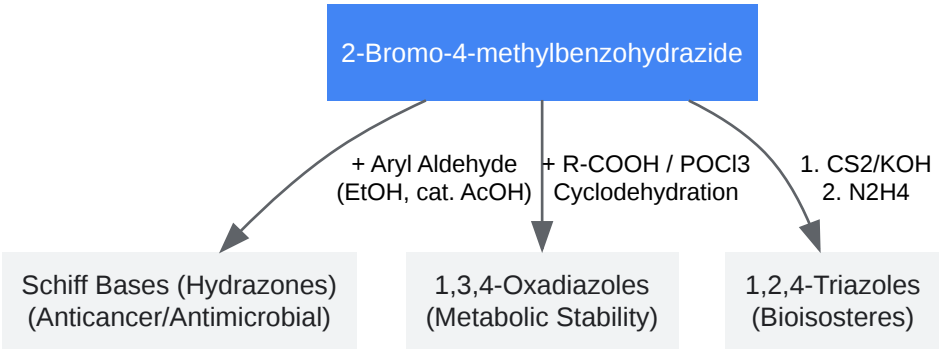
© 2026 BenchChem. All rights reserved.

- Purification: Filter the solid and wash with cold ethanol/water (1:1). Recrystallize from ethanol if necessary to remove traces of hydrazine.

Part 4: Synthetic Utility & Applications[3][9]

This hydrazide acts as a "lynchpin" intermediate. The hydrazide group allows for the construction of azole rings, while the bromine atom remains available for late-stage diversification via cross-coupling.

Divergent Synthesis Pathways



Click to download full resolution via product page

Caption: Divergent synthesis showing the transformation of the hydrazide core into bioactive heterocycles.[8]

Key Reactions in Drug Design[3]

- Schiff Base Formation: Reaction with aromatic aldehydes yields N-acylhydrazones. These derivatives often exhibit iron-chelating properties and inhibition of ribonucleotide reductase, a target in cancer therapy.

- 1,3,4-Oxadiazole Synthesis: Cyclization with carboxylic acids in the presence of $POCl_3$ creates the oxadiazole ring, a stable bioisostere for esters and amides in drug candidates.

- Sonogashira Coupling: The ortho-bromine allows for coupling with terminal alkynes, extending the carbon skeleton to create fused ring systems like isoquinolines.

Part 5: Safety & Handling (E-E-A-T)

© 2026 BenchChem. All rights reserved.

Hazard Identification (GHS Classification):

- H315: Causes skin irritation.[4][7]
- H319: Causes serious eye irritation.[4][7]
- H335: May cause respiratory irritation.[4][7]

Handling Protocol:

- Hydrazine Warning: The synthesis involves hydrazine hydrate, a known carcinogen and potent reducing agent. All reactions must be performed in a fume hood.
- Waste Disposal: Aqueous waste containing hydrazine must be treated with hypochlorite (bleach) to neutralize before disposal.
- Storage: Store the hydrazide in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the hydrazine moiety.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 169499877, 2-Bromo-5-fluoro-4-methylbenzohydrazide (Analogous Structure Reference). Retrieved from [Link]
- MDPI (2012).Synthesis of Heterocyclic Derivatives with Antitumor Activity (General Hydrazide Methodologies). Retrieved from [Link][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Brom-4-methylbenzoesäure 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. prepchem.com [prepchem.com]

- 3. 2-溴-4-甲基苯甲醛 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Bromo-4-methylbenzaldehyde | CAS#:24078-12-4 | Chemsrc [chemsrc.com]
- 5. 2-Bromo-5-fluoro-4-methylbenzohydrazide | C8H8BrFN2O | CID 169499877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CN109553532B - Preparation method of 4-bromoacetyl-2-methyl benzoic acid methyl ester - Google Patents [patents.google.com]
- 7. 4-Bromobenzohydrazide | C7H7BrN2O | CID 22219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. The Reaction of Cyanoacetylhydrazine with ω-Bromo(4-methyl)acetophenone: Synthesis of Heterocyclic Derivatives with Antitumor Activity [mdpi.com]
- 9. 2-BROMO-4-CHLOROBENZHYDRAZIDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-4-methylbenzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306804#2-bromo-4-methylbenzohydrazide-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.